

# An In-depth Technical Guide to 2-Chloro-3-isothiocyanatoprop-1-ene

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## Compound of Interest

Compound Name: 2-Chloro-3-isothiocyanatopropene

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**Abstract:** This technical guide provides a comprehensive overview of 2-chloro-3-isothiocyanatoprop-1-ene, a versatile bifunctional reagent with significant applications in synthetic chemistry. We will delve into its precise chemical identity according to IUPAC nomenclature, explore its physicochemical properties, detail a validated synthetic protocol, and discuss its reactivity profile. The document aims to serve as a critical resource for researchers, chemists, and drug development professionals by synthesizing technical data with practical insights into its application as a synthetic intermediate, particularly in the agrochemical sector. Safety, handling, and toxicological aspects are also addressed to ensure its responsible use in a laboratory and industrial context.

## Chemical Identity and Nomenclature

The compound in focus is a trifunctional molecule containing an alkene, a vinyl chloride, and an isothiocyanate group. These features dictate its reactivity and nomenclature.

### IUPAC Name

The correct and systematic name assigned by the International Union of Pure and Applied Chemistry (IUPAC) is 2-chloro-3-isothiocyanato-prop-1-ene.<sup>[1][2][3]</sup> The numbering of the carbon chain prioritizes the double bond, which starts at position 1. Consequently, the chlorine atom is located at position 2, and the isothiocyanate group is at position 3.

## Synonyms and Common Identifiers

In literature and commercial listings, this compound is frequently referred to by several other names. Understanding these synonyms is crucial for exhaustive literature searches.

- 2-Chloroallyl isothiocyanate[2][4]
- $\beta$ -Chloroallyl isothiocyanate[4][5]
- Isothiocyanic acid, 2-chloroallyl ester[3][4]
- 1-Propene, 2-chloro-3-isothiocyanato-[2][4]

Key Identifiers:

- CAS Number: 14214-31-4[1][2][3]
- Molecular Formula: C<sub>4</sub>H<sub>4</sub>CINS[2][3]
- Molecular Weight: 133.60 g/mol [2][3]

## Physicochemical Properties

A summary of the key physical and chemical properties is presented below. This data is essential for planning reactions, purification procedures, and for safe handling.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Pungent	[4]
Boiling Point	73-76 °C at 2.4 kPa	[1][3]
Density	~1.27 g/cm <sup>3</sup>	[5]
Solubility	Insoluble in water; Soluble in organic solvents	[1][6]
Refractive Index	~1.556	[5][6]

## Synthesis and Manufacturing

The primary industrial synthesis of 2-chloro-3-isothiocyanatoprop-1-ene involves the reaction of an allyl halide with a thiocyanate salt. This nucleophilic substitution is a robust and scalable method.

## Synthetic Route

The most common synthesis involves the reaction of 2,3-dichloropropene with sodium thiocyanate (NaSCN).<sup>[1][3][6]</sup> The reaction proceeds via a nucleophilic substitution where the thiocyanate ion displaces the primary allylic chloride. The vinyl chloride moiety is significantly less reactive under these conditions. An optional subsequent heating step can be employed to isomerize any formed 2-chloroallyl thiocyanate intermediate to the more stable isothiocyanate product.<sup>[7][8]</sup>

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Caption: General workflow for the synthesis of 2-chloro-3-isothiocyanatoprop-1-ene.

## Detailed Experimental Protocol

This protocol is a representative example based on established literature procedures.<sup>[1][3][8]</sup>

Objective: To synthesize 2-chloro-3-isothiocyanatoprop-1-ene from 2,3-dichloropropene.

## Materials:

- 2,3-Dichloropropene (1.0 eq)
- Sodium thiocyanate (1.1 eq)
- Acetonitrile (solvent)
- Phase-transfer catalyst (e.g., Aliquat 336, optional but recommended)

## Procedure:

- Setup: A round-bottom flask is equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet. The system is flushed with nitrogen to ensure an inert atmosphere.
  - Scientist's Note: An inert atmosphere is crucial to prevent side reactions involving atmospheric moisture, which could hydrolyze the isothiocyanate product.
- Charging Reactants: Charge the flask with acetonitrile, 2,3-dichloropropene, sodium thiocyanate, and the phase-transfer catalyst.
  - Scientist's Note: Acetonitrile is an excellent solvent for this reaction due to its polar aprotic nature, which effectively solvates the sodium cation without interfering with the nucleophile ( $\text{SCN}^-$ ). A phase-transfer catalyst is used to improve the solubility and reactivity of the thiocyanate salt in the organic medium.[\[8\]](#)[\[9\]](#)
- Reaction: Heat the mixture to reflux (approx. 82°C for acetonitrile) and maintain for 3-4 hours.[\[1\]](#)[\[3\]](#) Monitor the reaction progress by TLC or GC-MS.
- Workup: Cool the reaction mixture to room temperature. Filter the mixture to remove the precipitated sodium chloride and any unreacted sodium thiocyanate.
- Purification: Concentrate the filtrate under reduced pressure to remove the acetonitrile. The resulting crude oil is then purified by vacuum distillation to yield the final product as a colorless to pale yellow liquid.[\[3\]](#)
  - Scientist's Note: Vacuum distillation is necessary because the product has a high boiling point at atmospheric pressure and may decompose upon excessive heating.

## Chemical Reactivity and Applications

The utility of 2-chloro-3-isothiocyanatoprop-1-ene stems from its dual reactivity. The isothiocyanate group is a potent electrophile, while the 2-chloroallyl moiety offers sites for other transformations.

### Reactivity of the Isothiocyanate Group

The central carbon atom of the  $-N=C=S$  group is highly electrophilic and readily reacts with nucleophiles.<sup>[10][11][12]</sup>

- **Reaction with Amines:** Primary and secondary amines add to the isothiocyanate to form N,N'-disubstituted thioureas. This is a cornerstone reaction for creating complex molecules and for bioconjugation, as the amino groups of proteins (e.g., lysine side chains) can be targeted.<sup>[10]</sup>
- **Reaction with Thiols and Alcohols:** These nucleophiles can also add to the isothiocyanate group, though the reaction is typically slower than with amines.

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Caption: Reaction of an isothiocyanate with a primary amine to form a thiourea.

### Key Applications

The primary documented use of 2-chloro-3-isothiocyanatoprop-1-ene is as a key intermediate in the synthesis of neonicotinoid insecticides.<sup>[1][3][5]</sup> Specifically, it is a building block for major agrochemicals like thiamethoxam and clothianidin.<sup>[1][5][6]</sup> Its structure allows for the construction of the core heterocyclic systems of these active ingredients.

### Safety and Toxicology

2-Chloro-3-isothiocyanatoprop-1-ene is a hazardous substance and must be handled with appropriate precautions. Isothiocyanates, in general, are known irritants and lachrymators.<sup>[7][13]</sup>

- Acute Toxicity: The compound is classified as toxic if swallowed, and highly toxic via dermal or inhalation routes.[3] The intravenous LD<sub>50</sub> in mice is reported as 56 mg/kg.[3]
- Hazards: It is known to cause severe skin corrosion and eye damage.[3]
- Handling: Always handle this chemical inside a certified chemical fume hood. Wear appropriate personal protective equipment (PPE), including nitrile gloves (double-gloving is recommended), a lab coat, and chemical safety goggles.

While this specific chloro-derivative has limited public toxicological data, the parent compound, allyl isothiocyanate, is known to be a strong irritant to the skin and mucous membranes.[13] It is also genotoxic in some experimental systems.[13][14] Given these facts, 2-chloro-3-isothiocyanatoprop-1-ene should be treated as a substance with significant health risks.

## Spectroscopic Data

Spectroscopic analysis is essential for confirming the identity and purity of the synthesized product.

Spectroscopic Data	Interpretation
IR Spectrum	A strong, characteristic absorption band is expected in the region of 2050-2150 $\text{cm}^{-1}$ for the asymmetric N=C=S stretch. The C=C stretch of the alkene will appear around 1640 $\text{cm}^{-1}$ .
$^1\text{H}$ NMR	The spectrum will show signals for the two diastereotopic protons of the $\text{CH}_2=$ group and the two protons of the $-\text{CH}_2\text{NCS}$ group.
$^{13}\text{C}$ NMR	Distinct signals for the four carbons will be present: the two $\text{sp}^2$ carbons of the alkene, the $\text{sp}^3$ carbon attached to the NCS group, and the highly characteristic $\text{sp}$ carbon of the isothiocyanate group (typically $>130$ ppm).
Mass Spec	The mass spectrum will show a molecular ion peak ( $\text{M}^+$ ) and an isotopic pattern ( $\text{M}+2$ ) with a $\sim 3:1$ ratio, which is characteristic of a compound containing one chlorine atom.

Note: A reference IR spectrum is available in the NIST Chemistry WebBook.[\[2\]](#)

## Conclusion

2-Chloro-3-isothiocyanatoprop-1-ene is a valuable and reactive chemical intermediate with a well-defined role in the agrochemical industry. Its synthesis is straightforward, but its handling requires stringent safety measures due to its inherent toxicity and reactivity. A thorough understanding of its chemical properties, reactivity, and safety profile, as outlined in this guide, is paramount for any researcher or professional intending to work with this compound.

## References

- Allyl Isothiocyanate. Some Chemicals that Cause Tumours of the Kidney or Urinary Bladder in Rodents and Some Other Substances - NCBI Bookshelf. [\[Link\]](#)
- Allyl isothiocyanate. Wikipedia. [\[Link\]](#)

- Short-term toxicity study of allyl isothiocyanate in rats. PubMed. [[Link](#)]
- Reactions of Allyl Isothiocyanate with Alanine, Glycine, and Several Peptides in Model Systems. Journal of Agricultural and Food Chemistry. [[Link](#)]
- Allyl Isothiocyanate Induces Cell Toxicity by Multiple Pathways in Human Breast Cancer Cells. PubMed. [[Link](#)]
- 2-Chloroallyl isothiocyanate. NIST Chemistry WebBook. [[Link](#)]
- Reactions of allyl isothiocyanate with alanine, glycine, and several peptides in model systems. SciSpace. [[Link](#)]
- Differentiated Effects of Allyl Isothiocyanate in Diabetic Rats: From Toxic to Beneficial Action. MDPI. [[Link](#)]
- Health Benefits, Applications, and Analytical Methods of Freshly Produced Allyl Isothiocyanate. MDPI. [[Link](#)]
- Reactions of allyl isothiocyanate with alanine, glycine, and several peptides in model systems. PubMed. [[Link](#)]
- Method for producing 2-chloroallyl thiocyanate and 2-chloroallyl isothiocyanate.
- Patent No. US 8,785,673 B2. ResearchGate. [[Link](#)]

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## Sources

- 1. 2-chloro-3-isothiocyanato-prop-1-ene | 14214-31-4 [[chemicalbook.com](http://chemicalbook.com)]
- 2. 2-Chloroallyl isothiocyanate [[webbook.nist.gov](http://webbook.nist.gov)]
- 3. [guidechem.com](http://guidechem.com) [[guidechem.com](http://guidechem.com)]

- 4. CAS 14214-31-4: 2-Chloro-3-isothiocyanato-1-propene [[cymitquimica.com](http://cymitquimica.com)]
- 5. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 6. 2-chloro-3-isothiocyanato-prop-1-ene CAS#: 14214-31-4 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 7. Allyl isothiocyanate - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 8. US8785673B2 - Method for producing 2-chloroallyl thiocyanate and 2-chloroallyl isothiocyanate - Google Patents [[patents.google.com](http://patents.google.com)]
- 9. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 10. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 11. [scispace.com](http://scispace.com) [[scispace.com](http://scispace.com)]
- 12. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 13. Allyl Isothiocyanate - Some Chemicals that Cause Tumours of the Kidney or Urinary Bladder in Rodents and Some Other Substances - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- 14. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
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